

Application Note: Quantification of Fawcettimine using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Fawcettimine*

Cat. No.: *B102650*

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Fawcettimine**, a prominent Lycopodium alkaloid. The described protocol is applicable for the analysis of **Fawcettimine** in purified samples and complex matrices such as plant extracts. This document provides a comprehensive guide for researchers, scientists, and drug development professionals, complete with a detailed experimental protocol, method validation parameters, and data presentation.

Introduction

Fawcettimine is a tetracyclic Lycopodium alkaloid found in various species of the family Lycopodiaceae.[1] These alkaloids have garnered significant interest due to their complex chemical structures and potential biological activities. Accurate and precise quantification of **Fawcettimine** is crucial for various applications, including phytochemical analysis, quality control of herbal products, and pharmacokinetic studies in drug development. High-Performance Liquid Chromatography (HPLC) offers a sensitive and specific method for the quantification of such natural products. This application note presents a validated reverse-phase HPLC (RP-HPLC) method for the determination of **Fawcettimine**.

Experimental Protocol

Materials and Reagents

- **Fawcettimine** reference standard (>98% purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (analytical grade)
- 0.22 µm syringe filters

Instrumentation

- HPLC system equipped with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- Analytical column: C18, 4.6 x 150 mm, 5 µm particle size.
- Data acquisition and processing software.

Chromatographic Conditions

- Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
- Gradient Program:
 - 0-5 min: 10% B
 - 5-15 min: 10% to 90% B
 - 15-20 min: 90% B
 - 20-21 min: 90% to 10% B
 - 21-25 min: 10% B
- Flow Rate: 1.0 mL/min

- Column Temperature: 30°C
- Detection Wavelength: 210 nm
- Injection Volume: 10 µL

Sample Preparation

4.1. Standard Solution Preparation

- Prepare a stock solution of **Fawcettimine** (1 mg/mL) by accurately weighing and dissolving the reference standard in methanol.
- Prepare a series of working standard solutions by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

4.2. Plant Material Extraction

- Weigh 1 g of dried and powdered plant material.
- Add 20 mL of methanol and sonicate for 30 minutes.
- Centrifuge the mixture at 4000 rpm for 10 minutes.
- Collect the supernatant and filter it through a 0.22 µm syringe filter prior to HPLC injection.

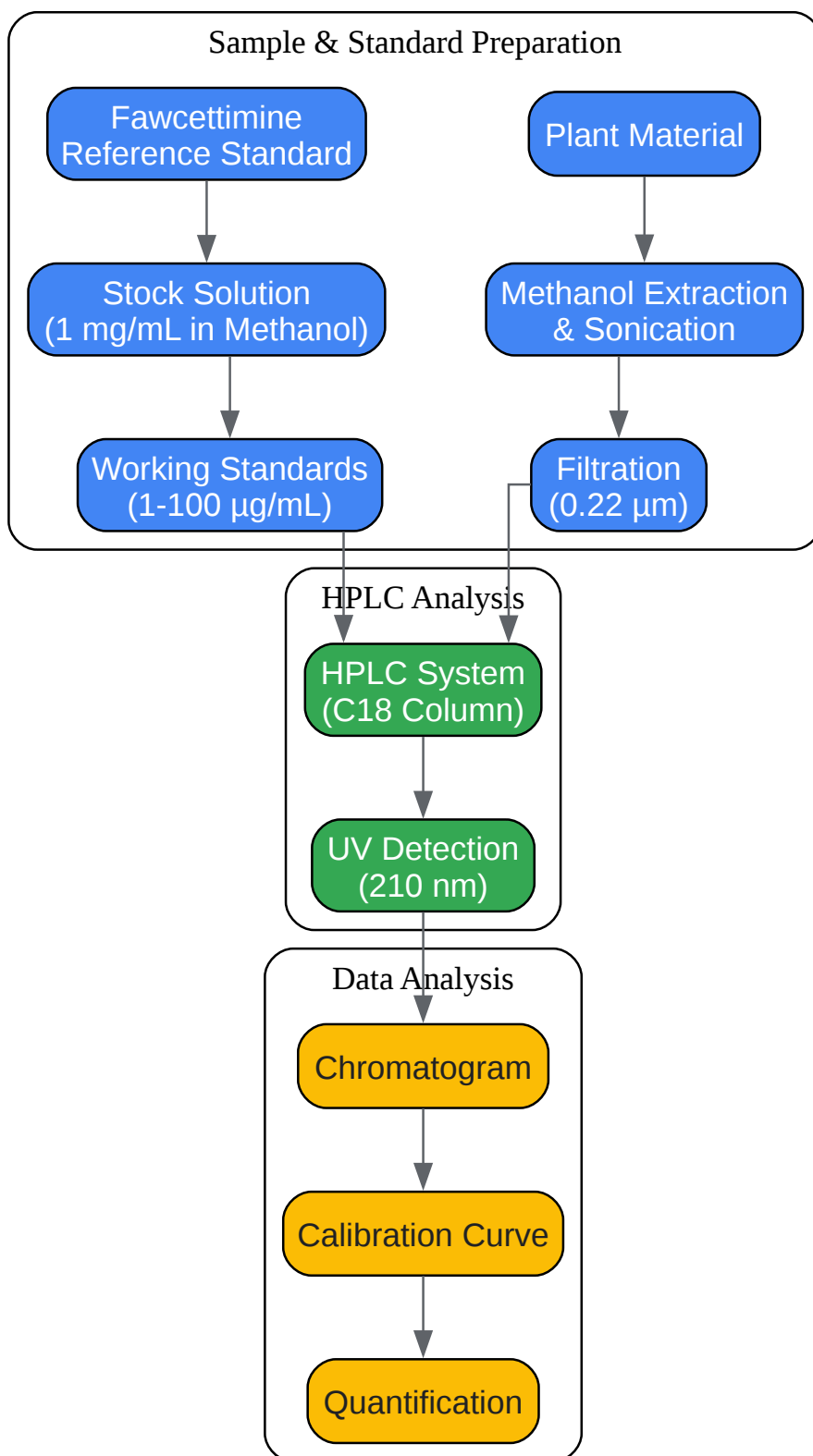
Method Validation

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines, evaluating linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Quantitative Data Summary

Parameter	Result
Linearity (Concentration Range)	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	
- Intra-day	< 1.5%
- Inter-day	< 2.0%
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL

Diagrams



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Caption: Experimental workflow for the HPLC quantification of **Fawcettimine**.

Conclusion

The described HPLC method provides a reliable, accurate, and precise tool for the quantification of **Fawcettimine**. This application note serves as a comprehensive guide for the implementation of this method in a laboratory setting. The detailed protocol and validation data demonstrate the suitability of this method for routine analysis in quality control and research applications.

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References

- 1. Lycopodium alkaloids from *Huperzia serrata* - PubMed [pubmed.ncbi.nlm.nih.gov]
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